

# Personal protective equipment for handling 4-Bromobutyl acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromobutyl acetate

Cat. No.: B128988

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## Safe Handling and Disposal of 4-Bromobutyl Acetate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides essential, immediate safety and logistical information for handling **4-Bromobutyl acetate**, including operational and disposal plans.

Chemical Identifier:

Property	Value
Chemical Name	4-Bromobutyl acetate
CAS Number	4753-59-7[1][2][3]
Molecular Formula	C6H11BrO2[3][4]
Molecular Weight	195.05 g/mol [2][3]

Physical and Chemical Properties:

Property	Value
Appearance	Clear, colorless to slightly yellow liquid[5][6]
Physical State	Liquid[1]
Boiling Point	92 - 93 °C @ 12 mmHg[1][2][7]
Flash Point	109 °C / 228.2 °F (closed cup)[1][2]
Density	1.348 g/mL at 25 °C[2][7]

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Bromobutyl acetate** is classified as a hazardous chemical.[1] Inhalation, ingestion, or skin contact can be harmful.[1] It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.[1]

Hazard Classification:

Hazard Class	Category
Acute Oral Toxicity	Category 4[1]
Acute Dermal Toxicity	Category 4[1]
Acute Inhalation Toxicity	Category 4[1]
Skin Corrosion/Irritation	Category 2[1]
Serious Eye Damage/Eye Irritation	Category 2[1]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[1]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear protective gloves and clothing to prevent skin contact.[1]
Respiratory Protection	Use only under a chemical fume hood or in a well-ventilated area.[1][4] If necessary, use a NIOSH-approved respirator.

## Procedural Guidance for Handling and Storage

Adherence to proper handling and storage protocols is crucial for minimizing risks associated with **4-Bromobutyl acetate**.

### Handling Protocol:

- **Engineering Controls:** Always handle **4-Bromobutyl acetate** in a well-ventilated area or under a chemical fume hood.[1][4] Ensure that eyewash stations and safety showers are readily accessible.[1]
- **Personal Protective Equipment (PPE):** Before handling, don the recommended PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- **Dispensing:** When transferring or dispensing the chemical, avoid splashing. Use appropriate tools like a pipette or a graduated cylinder.
- **Avoidance of Contact:** Avoid direct contact with skin, eyes, and clothing.[4] Do not breathe mist, vapors, or spray.[1][4]
- **Hygiene:** Wash hands thoroughly with soap and water after handling and before breaks.[1] Do not eat, drink, or smoke in the work area.[1]

#### Storage Protocol:

- Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, bases, and reducing agents.[\[1\]](#)

## Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

#### First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position. <a href="#">[1]</a> Seek medical attention if you feel unwell. <a href="#">[1]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water. <a href="#">[1]</a> Remove contaminated clothing and wash it before reuse. <a href="#">[1]</a> If skin irritation occurs, seek medical advice. <a href="#">[1]</a>
Eye Contact	Rinse cautiously with water for several minutes. <a href="#">[1]</a> Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. <a href="#">[4]</a> Seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. <a href="#">[1]</a> Rinse mouth with water. Call a poison control center or doctor immediately if you feel unwell. <a href="#">[1]</a>

#### Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.

- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[4\]](#)
- Absorption: Soak up the spill with an inert absorbent material such as sand, silica gel, or universal binder.[\[4\]](#)
- Collection: Collect the absorbed material into a suitable, closed container for disposal.[\[4\]](#)
- Decontamination: Clean the spill area thoroughly with an appropriate solvent.

## Disposal Plan

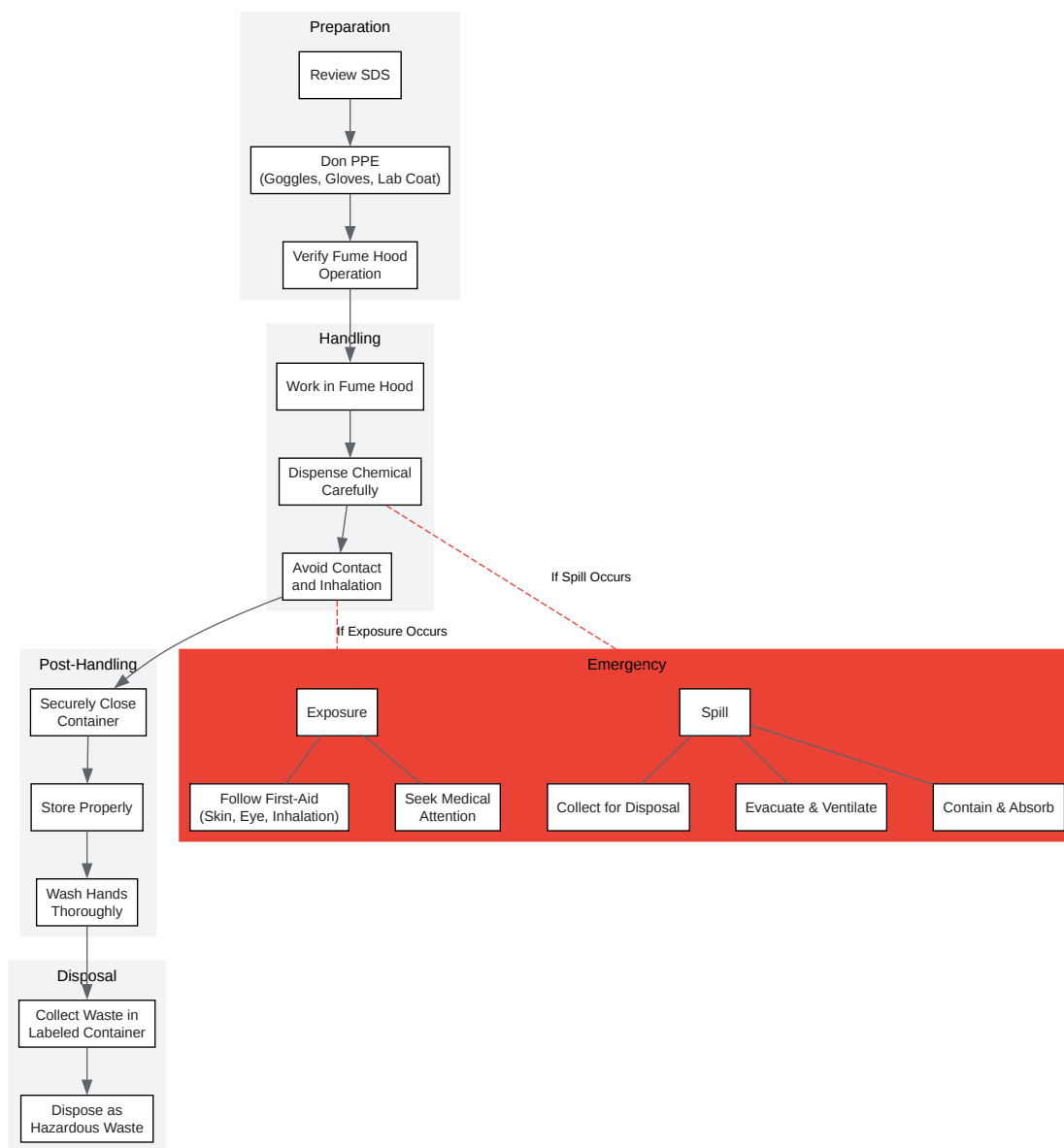
Proper disposal of **4-Bromobutyl acetate** and its contaminated materials is essential to prevent environmental contamination and comply with regulations.

Disposal Guidelines:

- This chemical is considered hazardous waste.[\[4\]](#)
- Dispose of the contents and the container in accordance with local, state, and federal regulations.[\[1\]](#)[\[8\]](#)
- Disposal should be entrusted to a licensed waste disposal company.[\[8\]](#)
- Do not dispose of it down the drain or into the environment.

## Workflow for Handling 4-Bromobutyl Acetate

Workflow for Handling 4-Bromobutyl Acetate



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Caption: This diagram outlines the key steps and safety precautions for handling **4-Bromobutyl acetate**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)